

# 1-Phenylcyclopropanecarboxylic acid molecular weight and formula

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Compound of Interest	
Compound Name:	1-Phenylcyclopropanecarboxylic acid
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## An In-depth Technical Guide on 1-Phenylcyclopropanecarboxylic Acid

This guide provides detailed information on the molecular properties of **1-Phenylcyclopropanecarboxylic acid**, tailored for researchers, scientists, and professionals in drug development.

## Core Molecular Data

**1-Phenylcyclopropanecarboxylic acid** is a chemical compound with the molecular formula C10H10O2.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Its molecular weight is approximately 162.19 g/mol .[\[1\]](#)[\[2\]](#)[\[4\]](#)

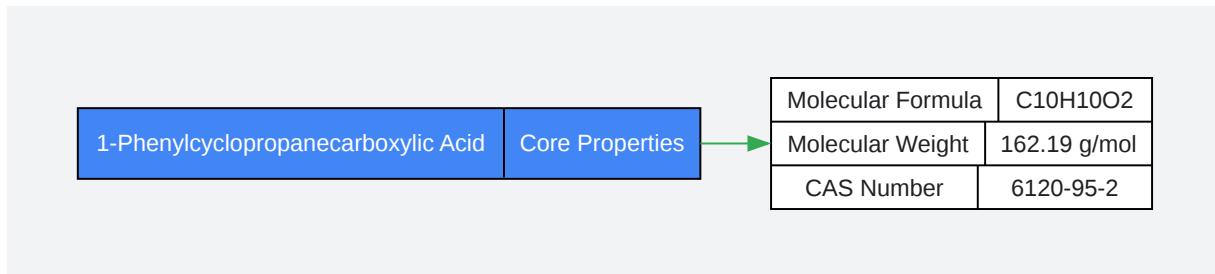
## Quantitative Molecular Data Summary

For ease of comparison and quick reference, the fundamental molecular data for **1-Phenylcyclopropanecarboxylic acid** is summarized in the table below.

Property	Value
Molecular Formula	C10H10O2
Molecular Weight	162.19 g/mol <a href="#">[4]</a>
IUPAC Name	1-phenylcyclopropane-1-carboxylic acid <a href="#">[1]</a>
CAS Number	6120-95-2 <a href="#">[1]</a> <a href="#">[2]</a>

## Logical Relationship Diagram

The following diagram illustrates the relationship between the chemical name and its core molecular properties.



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Caption: Relationship between **1-Phenylcyclopropanecarboxylic Acid** and its key molecular identifiers.

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## References

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